

An In-depth Technical Guide to the Synthesis and Chemical Properties of Hexaconazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexaconazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, chemical properties, and mechanism of action of **hexaconazole**, a broad-spectrum systemic triazole fungicide. The information is intended for researchers, scientists, and professionals involved in drug development and agrochemical research.

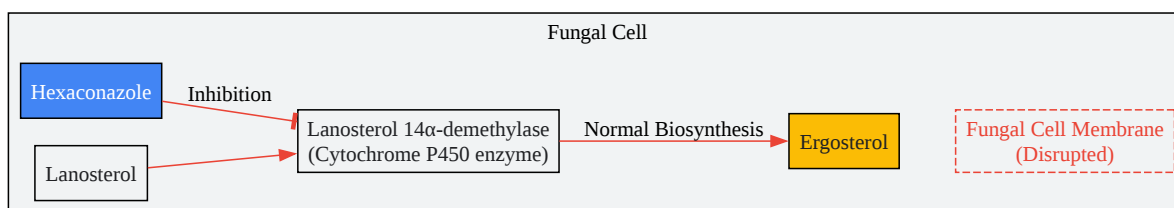
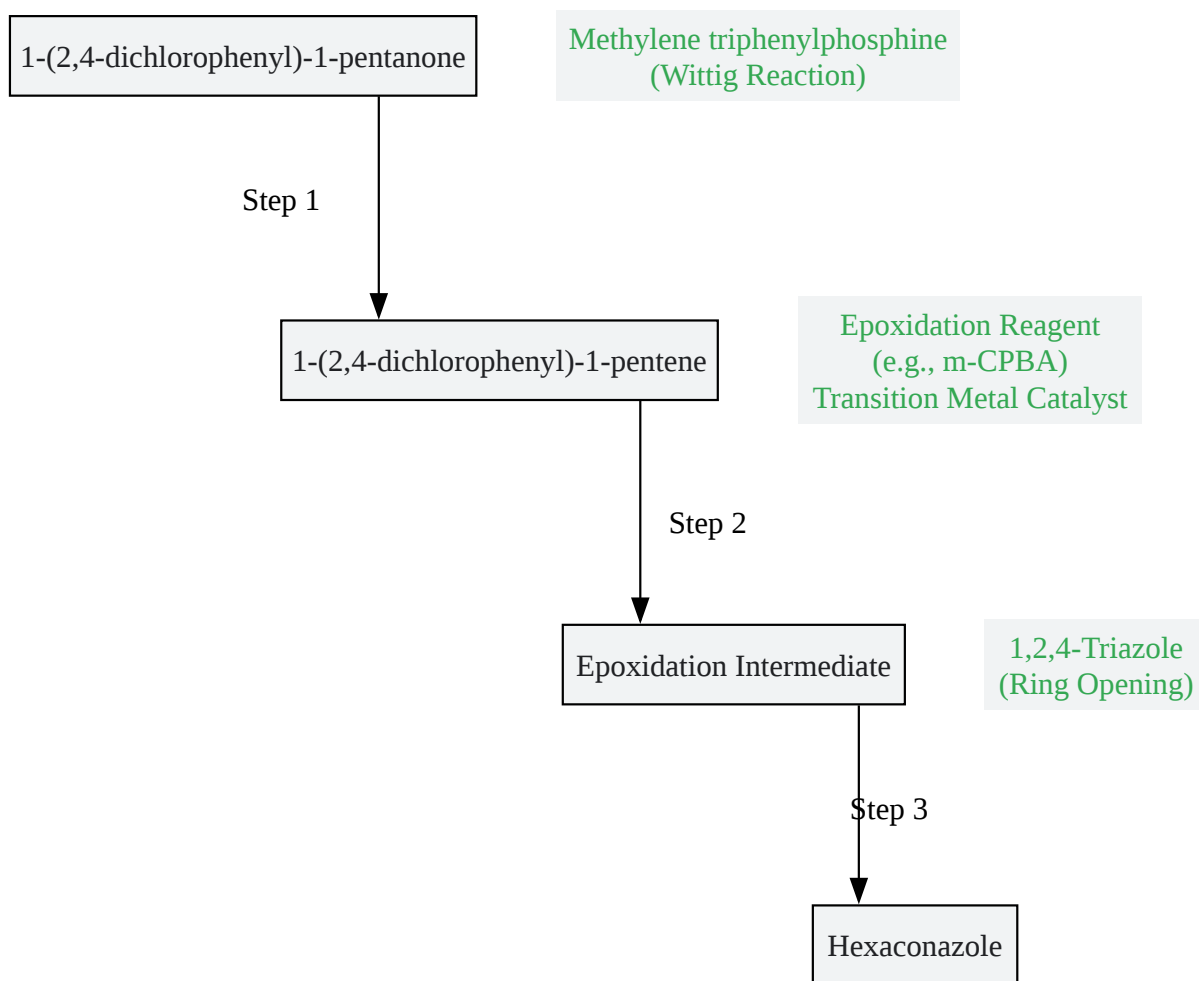
Chemical Properties of Hexaconazole

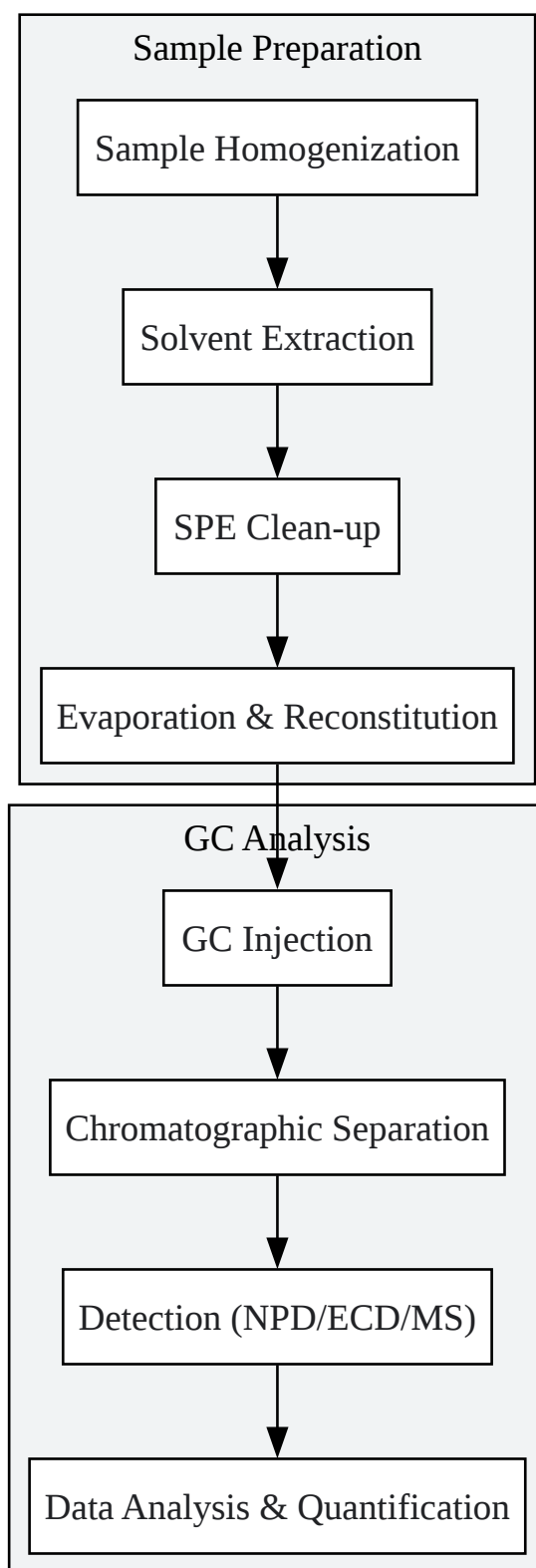
Hexaconazole is a white crystalline solid with the chemical formula $C_{14}H_{17}Cl_2N_3O$.^[1] It is a member of the triazole class of fungicides, characterized by a 1,2,4-triazole ring structure. Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₇ Cl ₂ N ₃ O	[1]
Molar Mass	314.21 g/mol	[1]
Appearance	White crystalline solid	[1]
Melting Point	111 °C	[1][2]
Water Solubility	17 - 18 mg/L (at 20 °C)	[3][4][5]
Solubility in Organic Solvents (g/L at 20 °C)	Methanol: 246, Acetone: 164, Toluene: 59, Dichloromethane: 336, Ethyl Acetate: 120, Hexane: <1 - 0.8	[3][4]
Vapor Pressure	2 x 10 ⁻⁸ Pa (at 20 °C)	[4]
pKa	2.3 (at 25 °C)	[4]
Octanol/Water Partition Coefficient (log Kow)	3.9 (at 20 °C)	[4]
Stability	Stable to hydrolysis and photolysis in water. Stable for at least 6 years at ambient temperature. Avoid reaction with oxidizing agents.	[2][3]

Synthesis of Hexaconazole

The synthesis of **hexaconazole** can be achieved through various routes. A common industrial method involves a multi-step process starting from 1-(2,4-dichlorophenyl)-1-pentanone. This pathway is outlined below.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Chemical Properties of Hexaconazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673136#synthesis-and-chemical-properties-of-hexaconazole]

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